

Application Notes and Protocols for AD-8007 Stock Solution in DMSO

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Compound of Interest

Compound Name: AD-8007

Cat. No.: B12372399

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **AD-8007** stock solutions in dimethyl sulfoxide (DMSO). **AD-8007** is a potent and brain-permeable inhibitor of Acetyl-CoA Synthetase 2 (ACSS2), a critical enzyme in the metabolic pathways of cancer cells, particularly in the context of breast cancer brain metastasis.^{[1][2][3][4]} By inhibiting ACSS2, **AD-8007** disrupts the conversion of acetate to acetyl-CoA, a vital molecule for lipid synthesis and energy production, thereby impeding tumor growth and survival.^{[2][5][6][7]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **AD-8007** is presented in the table below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₆ N ₂ O	[1] [8]
Molecular Weight	334.45 g/mol	[1] [8]
CAS Number	1497439-74-3	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	16.67 mg/mL (49.84 mM)	[1] [8] [9] [10]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[1]

Experimental Protocols

Preparation of a 10 mM AD-8007 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AD-8007** in DMSO. It is critical to use fresh, anhydrous DMSO to ensure optimal solubility.[\[1\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- **AD-8007** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath
- Water bath or heat block set to 60°C

Procedure:

- Weighing the Compound: Accurately weigh out 1 mg of **AD-8007** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Based on the molecular weight of 334.45 g/mol, calculate the volume of DMSO required to achieve a 10 mM concentration. For 1 mg of **AD-8007**, add 299.00 µL of DMSO.
- Dissolution:
 - Vortex the tube for 1-2 minutes to initially mix the powder and solvent.
 - Place the tube in an ultrasonic bath for 10-15 minutes to aid dissolution.
 - If the compound is not fully dissolved, warm the solution in a 60°C water bath or heat block for 5-10 minutes.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Intermittently vortex the tube during warming.
 - Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

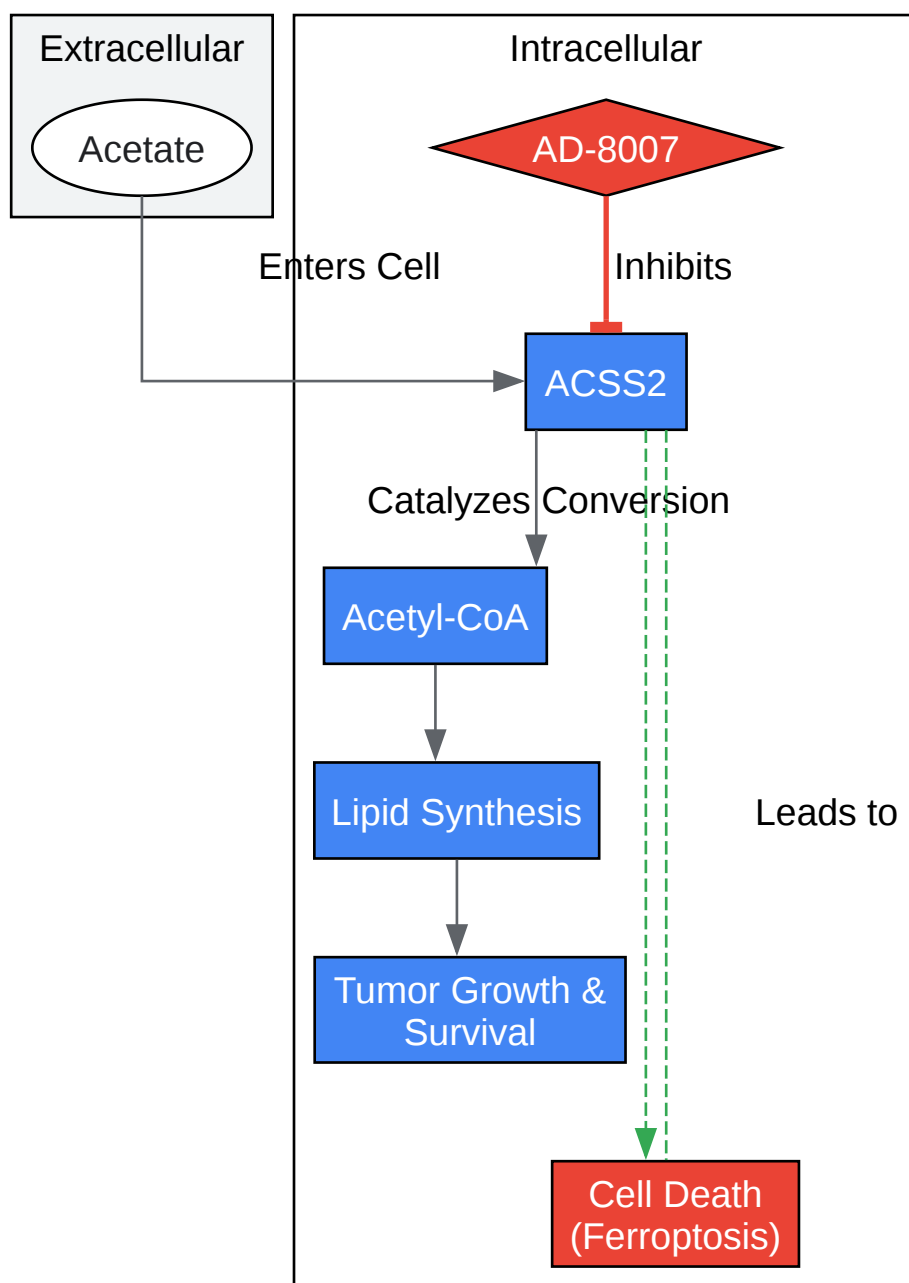
Calculation for Stock Solution Preparation:

Desired Concentration	Mass of AD-8007	Volume of DMSO to Add
1 mM	1 mg	2.9900 mL
5 mM	1 mg	0.5980 mL
10 mM	1 mg	0.2990 mL
50 mM	1 mg	0.0598 mL

Note: The solubility limit in DMSO is approximately 49.84 mM. Do not attempt to prepare stock solutions at concentrations exceeding this limit.

AD-8007 Mechanism of Action and Signaling Pathway

AD-8007 functions by inhibiting ACSS2, which is crucial for cancer cells, especially those in the nutrient-scarce environment of the brain, to utilize acetate for the synthesis of acetyl-CoA.[3][6][7] This reduction in acetyl-CoA levels leads to decreased lipid synthesis and can induce a form of cell death known as ferroptosis.[2][5]

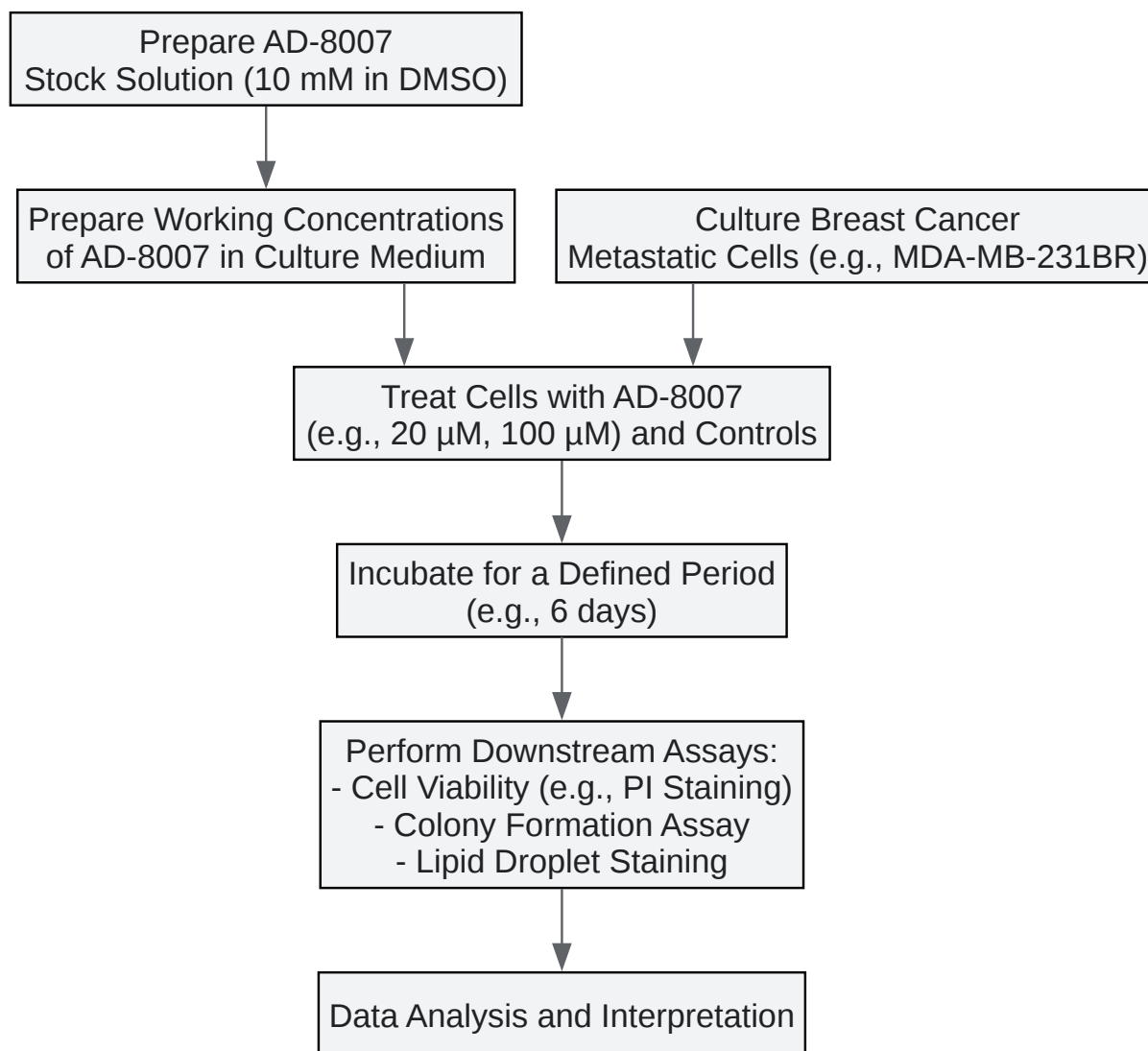


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Caption: **AD-8007** inhibits ACSS2, blocking the conversion of acetate to acetyl-CoA.

Experimental Workflow for In Vitro Cell-Based Assays

The following diagram outlines a typical workflow for utilizing the prepared **AD-8007** stock solution in cell-based assays to evaluate its efficacy.



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Caption: A generalized workflow for in vitro testing of **AD-8007**.

In Vivo Experimental Considerations

For in vivo studies, **AD-8007** has been administered to mice via intraperitoneal injection.^[2] A typical dosage used in studies with breast cancer brain metastasis models was 50 mg/kg daily.

[2] The formulation for in vivo administration may require a different vehicle than pure DMSO. A common formulation involves a mixture of DMSO, PEG300, Tween-80, and saline.[11] Researchers should perform pilot studies to determine the optimal vehicle and dosage for their specific animal model and experimental goals.

Disclaimer: **AD-8007** is for research use only and has not been approved for medical applications.[8] All experiments should be conducted in accordance with institutional and national guidelines for laboratory safety and animal welfare.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Selective and brain-penetrant ACSS2 inhibitors target breast cancer brain metastatic cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Discovery of novel brain permeable human ACSS2 inhibitors for blocking breast cancer brain metastatic growth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. AD-8007|CAS 1497439-74-3|DC Chemicals [dcchemicals.com]
- 5. Team identifies drug-like molecules that show early success in targeting breast cancer brain metastases - ecancer [ecancer.org]
- 6. drexel.edu [drexel.edu]
- 7. Targeting ACSS2 with a transition state mimetic inhibits triple negative breast cancer growth - PMC [pmc.ncbi.nlm.nih.gov]
- 8. file.glpbio.com [file.glpbio.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. lifetechindia.com [lifetechindia.com]
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